

# downstream targets of MMK1 kinase activity

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## Compound of Interest

Compound Name: MMK1

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An In-depth Technical Guide to the Downstream Targets of **MMK1** Kinase Activity

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Mitogen-activated protein kinase (MAPK) signaling cascades are fundamental signal transduction modules conserved across eukaryotes, from yeast to humans. These pathways regulate a vast array of cellular processes, including proliferation, differentiation, stress responses, and apoptosis. The term "**MMK1**" is not a standard official nomenclature for a single, universally recognized kinase. It is often used interchangeably or could be a typographical error for several key kinases within the MAPK pathways, most notably MEK1 (MAPKK1/MKK1) or MNK1 (MKNK1). This technical guide provides an in-depth analysis of the downstream targets of these two critical kinases, given their central roles in cellular signaling and as targets for drug development. A brief overview of the plant MKK1 is also included to provide a broader context.

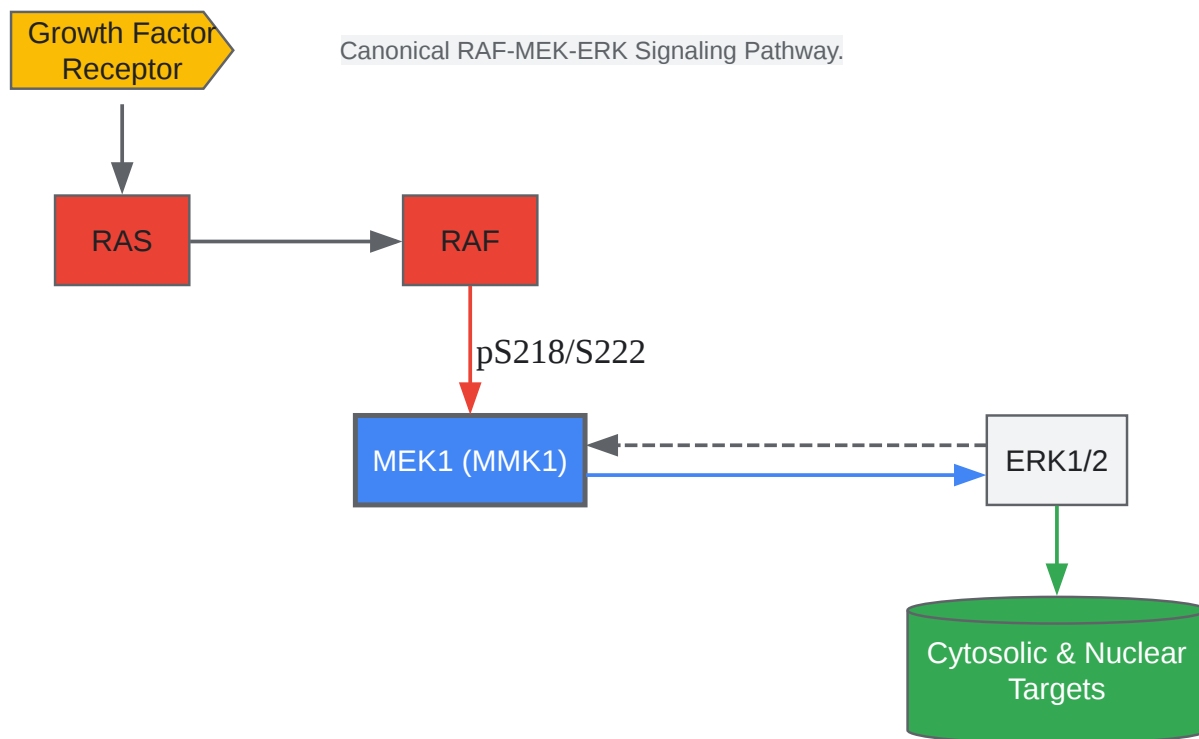
## Section 1: MEK1 (MAP2K1) Kinase and Its Downstream Targets

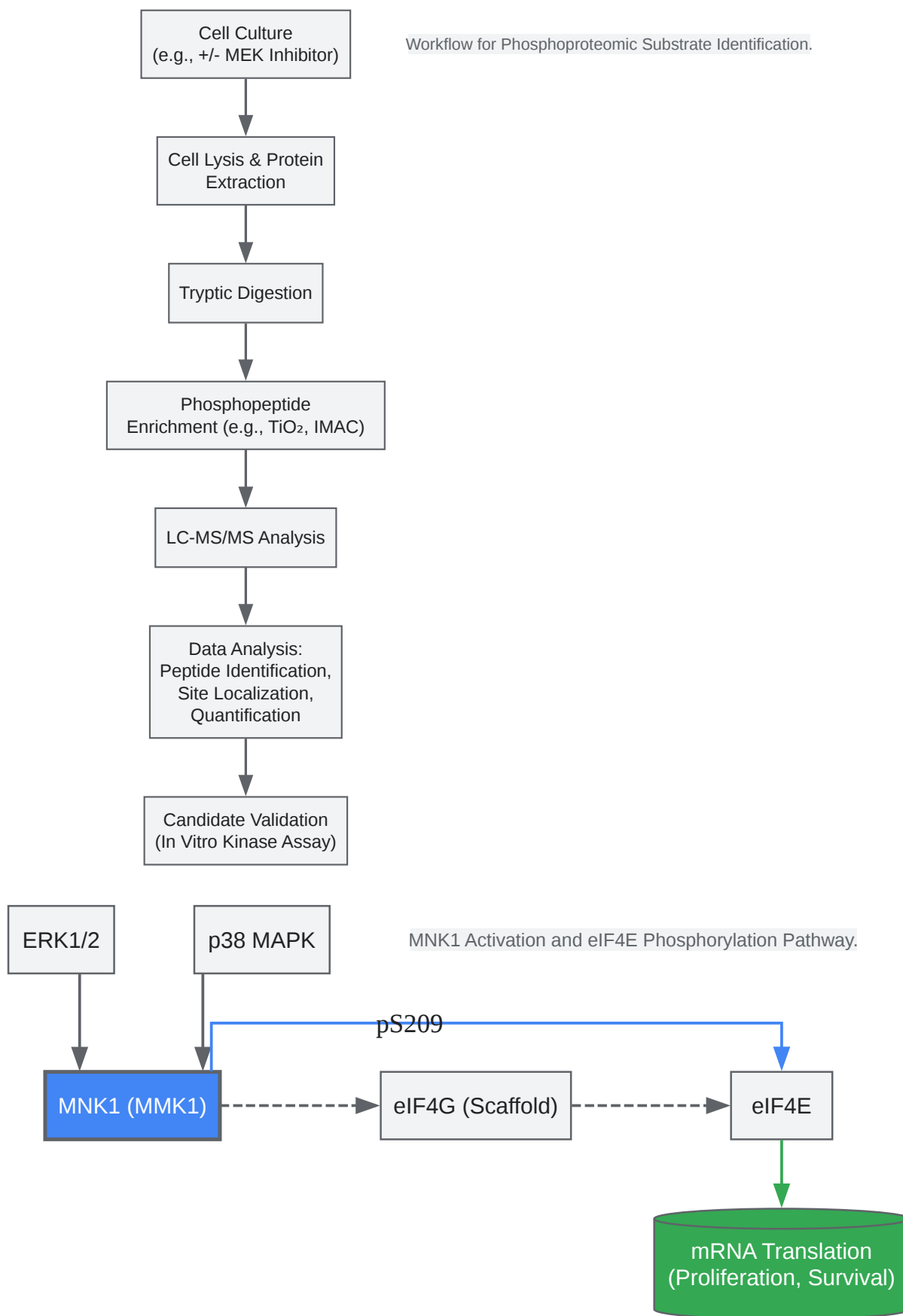
Overview: Mitogen-activated protein kinase kinase 1 (MEK1), also known as MKK1 or MAP2K1, is a dual-specificity protein kinase. It is a core component of the classical MAPK/ERK pathway. MEK1 is activated by upstream kinases, primarily from the RAF family (A-RAF, B-RAF, c-RAF), through phosphorylation on two serine residues (S218 and S222). Once activated, MEK1's function is remarkably specific: it phosphorylates and activates its only

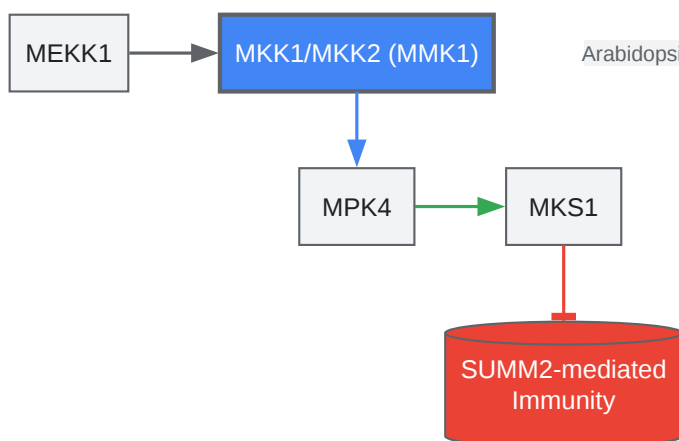
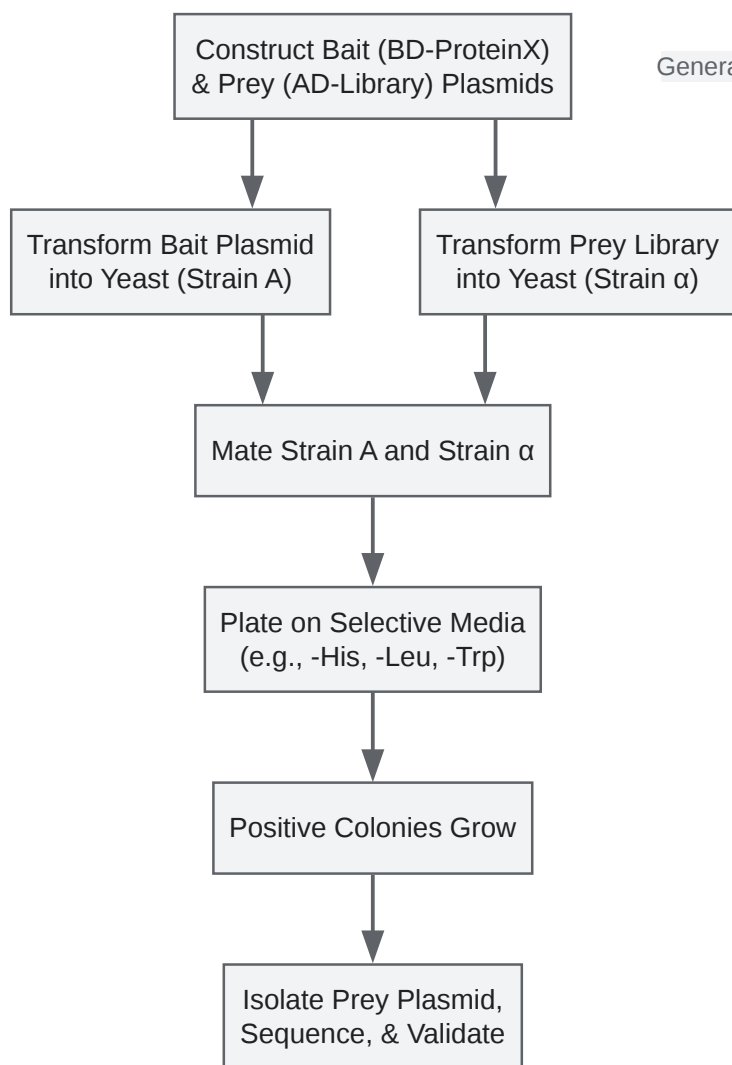
known downstream protein substrates, ERK1 (MAPK3) and ERK2 (MAPK1).[1] This high specificity makes MEK1 a critical gatekeeper for ERK signaling, which in turn has hundreds of substrates that mediate the pathway's diverse biological outputs.

## MEK1 Signaling Pathway

The canonical RAF-MEK-ERK pathway is a central signaling cascade that relays extracellular signals to intracellular targets.







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## References

- 1. The MEK/ERK Network as a Therapeutic Target in Human Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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